

Navigating the Disposal of SR-1277: A Comprehensive Guide

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Compound of Interest

Compound Name: SR-1277
Cat. No.: B10763949

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For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory materials are paramount to ensuring a safe and compliant work environment. This guide provides essential, step-by-step procedures for the proper disposal of **SR-1277**, identified as Pettit Marine Paint Trinidad SR Antifouling Paint 1277 Blue. This product is an antifouling paint with a high concentration of cuprous oxide, necessitating specific disposal protocols. Adherence to these guidelines is critical for environmental protection and occupational safety.

Key Product Specifications

Understanding the chemical and physical properties of **SR-1277** is the first step in its safe management. The following table summarizes the key quantitative data for this product.

Property	Value
Biocide	Cuprous Oxide: 65.0%
Solids by Weight	84%
VOC (Volatile Organic Compounds)	330 grams/liter (max)
Flash Point	98°F (SETA)
Coverage	400 ft ² /gal
Wet Film Thickness	3.5 mils
Dry Film Thickness	2 mils
Application Temperature	40°F Min. / 90°F Max.

Disposal Protocol: A Step-by-Step Approach

The disposal of **SR-1277** must be conducted in a manner that prevents environmental contamination and complies with all applicable local, state, and federal regulations. The following protocol outlines the necessary steps for its proper disposal.

1. Personal Protective Equipment (PPE):

- Wear solvent-resistant gloves (e.g., Nitrile rubber, Neoprene, or impervious butyl rubber gloves).[1]
- Use safety glasses with side-shields or tightly fitting safety goggles.[1]
- In case of splashes, a face shield is recommended.[1]
- Ensure adequate ventilation, especially in confined areas.[1][2]

2. Waste Collection and Storage:

- Collect all **SR-1277** waste, including unused paint, contaminated materials (brushes, rollers, rags), and empty containers, in a designated and properly labeled hazardous waste container.

- The container must be kept tightly closed and stored in a cool, dry, and well-ventilated area, away from heat, sparks, open flames, and other sources of ignition.[1][2]
- Store the waste in a locked-up area to prevent unauthorized access.[1][2]
- Ground and bond containers when transferring material to prevent static discharge.[1][2]

3. Disposal Procedure:

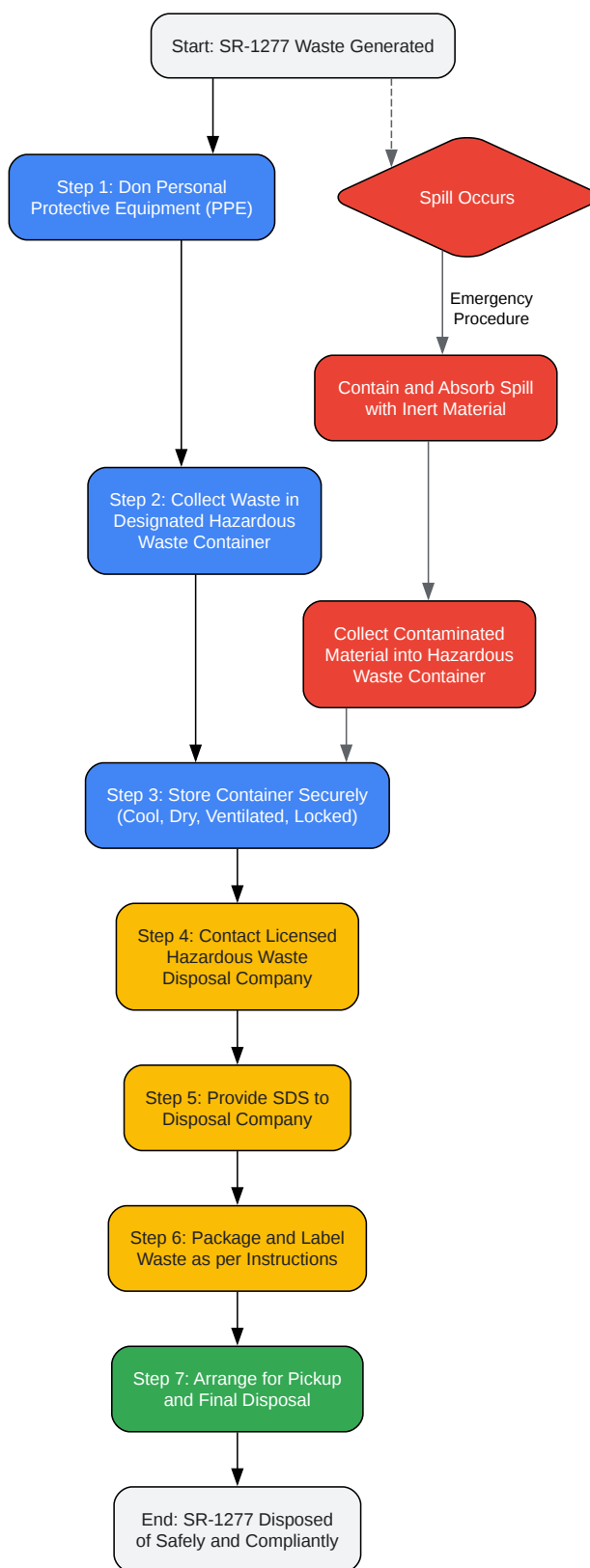
- Do not dispose of **SR-1277** in regular trash or pour it down the drain.
- The primary disposal method is to an approved waste disposal plant.[1][3]
- Contact a licensed hazardous waste disposal company to arrange for pickup and disposal.
- Provide the waste disposal company with the Safety Data Sheet (SDS) for Pettit Marine Paint Trinidad SR Antifouling Paint 1277 Blue for proper characterization and handling of the waste.
- Follow all instructions provided by the hazardous waste disposal company regarding packaging and labeling of the waste container.

4. Spill Management:

- In the event of a spill, immediately eliminate all ignition sources.[2]
- Ventilate the area.[2]
- Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.
- Collect the absorbed material and place it in a designated hazardous waste container for disposal.
- Clean the contaminated surface thoroughly.[2]

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **SR-1277**.



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